

The Therapeutic Potential of Byakangelicin: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: **Byakangelicin**

Cat. No.: **B7822983**

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An In-depth Exploration of a Promising Natural Compound for Oncological and Inflammatory Indications

Introduction

Byakangelicin, a furanocoumarin predominantly isolated from the root of *Angelica dahurica*, has a rich history in traditional medicine for treating ailments such as colds, headaches, and toothaches.[1][2][3][4] Modern scientific investigation has unveiled a spectrum of pharmacological activities, positioning **Byakangelicin** as a compelling candidate for therapeutic development, particularly in the fields of oncology and inflammatory diseases. This technical guide provides a comprehensive overview of the current preclinical evidence supporting the therapeutic potential of **Byakangelicin**, with a focus on its mechanisms of action, quantitative efficacy data, and detailed experimental methodologies.

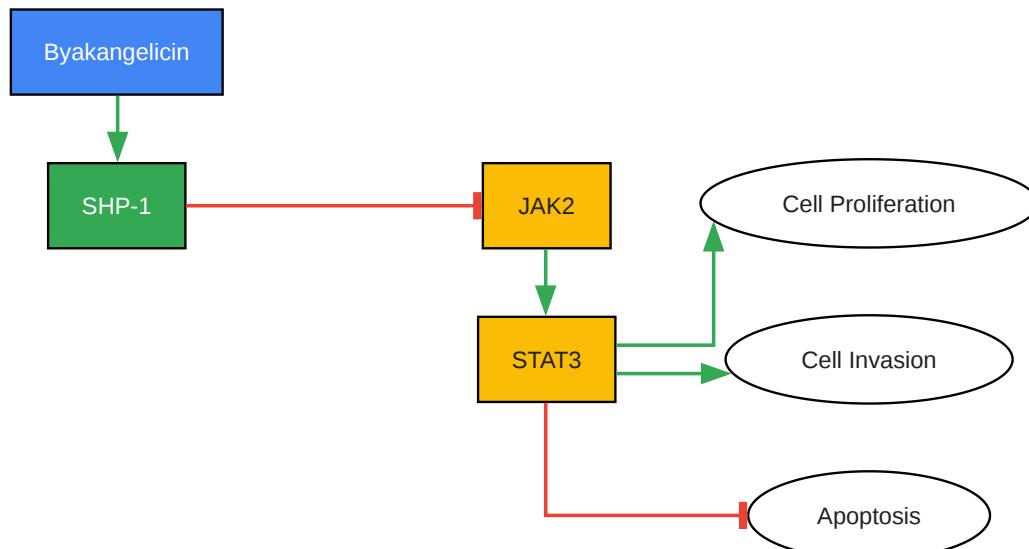
Anti-Cancer Applications: Targeting Breast Cancer

Preclinical studies have demonstrated **Byakangelicin**'s potent anti-tumor effects in breast cancer models.[1][2][3][4][5][6] The primary mechanism of action involves the suppression of tumor growth and motility through the regulation of key signaling pathways.

Mechanism of Action: The SHP-1/JAK2/STAT3 Signaling Pathway

Byakangelicin exerts its anti-cancer effects by modulating the SHP-1/JAK2/STAT3 signaling cascade.[1][2][3][4][5][6] It upregulates the expression of SHP-1, a protein tyrosine phosphatase, which in turn inhibits the phosphorylation of JAK2 and its downstream target STAT3.[1][5] This dose-dependent inhibition of STAT3 transcriptional activity is a crucial event that leads to a reduction in the expression of genes involved in cell proliferation, survival, and invasion.[1][2][3][5]

Byakangelicin's Anti-Tumor Signaling Pathway.



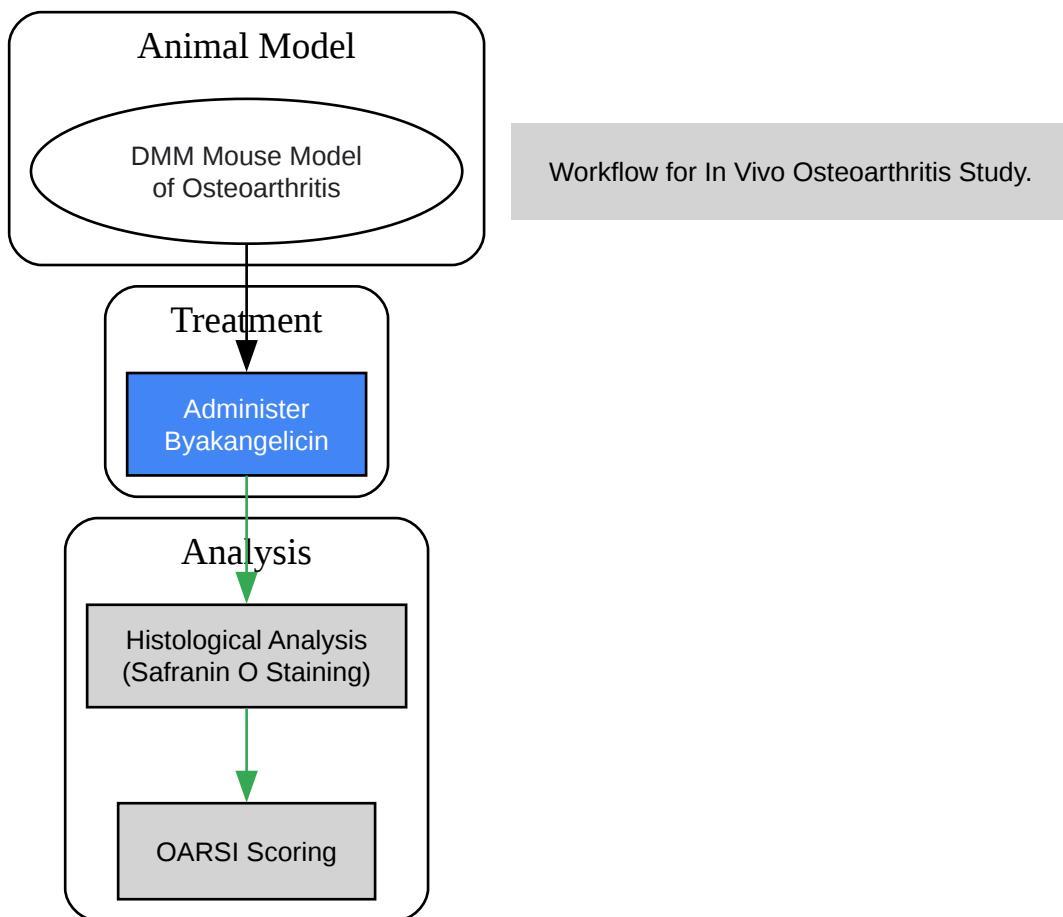
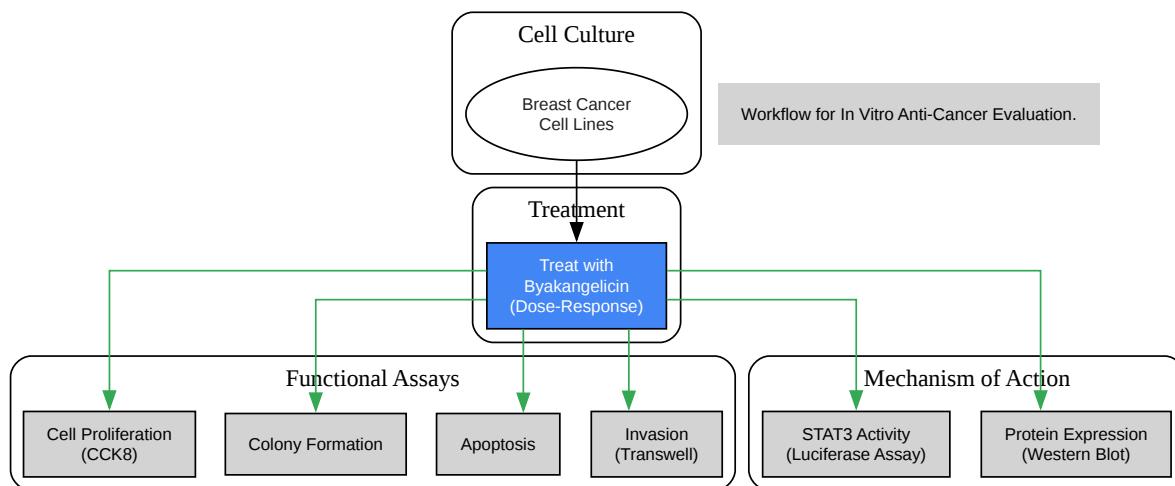
Inflammatory Stimulus

IL-1 β

Byakangelicin

Byakangelicin's Anti-Inflammatory Pathway.

NF- κ B Signaling



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